

3-[(4-Methylpiperazin-1-yl)methyl]aniline safety and handling

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Compound of Interest

Compound Name: 3-[(4-Methylpiperazin-1-yl)methyl]aniline

Cat. No.: B170485

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An in-depth technical guide on the safety and handling of **3-[(4-Methylpiperazin-1-yl)methyl]aniline**, designed for researchers, scientists, and drug development professionals.

Chemical Identification and Physical Properties

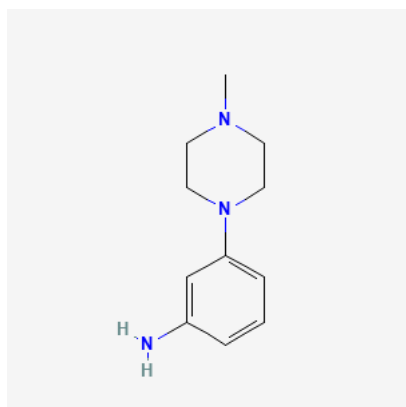
Chemical Name: **3-[(4-Methylpiperazin-1-yl)methyl]aniline**

CAS Number: 148546-99-0[1]

Molecular Formula: C₁₁H₁₇N₃[1]

Molecular Weight: 191.28 g/mol [1]

Structure:



Synonyms: 3-(4-Methylpiperazin-1-yl)aniline[1]

Physical and Chemical Properties:

Property	Value	Source
Physical State	Solid	[2]
Melting Point/Range	98 - 99 °C / 208.4 - 210.2 °F	Fisher Scientific SDS
Boiling Point/Range	334.8 ± 27.0 °C (Predicted)	[3]
Flash Point	No information available	Fisher Scientific SDS
Water Solubility	No information available	Fisher Scientific SDS
Density	1.085 ± 0.06 g/cm ³ (Predicted)	[3]
pKa	7.61 ± 0.10 (Predicted)	[3]
XlogP (Predicted)	1.2	[4]

Hazard Identification and Classification

This chemical is classified as hazardous. The primary hazards are related to its acute toxicity upon ingestion, skin contact, or inhalation.[1]

GHS Classification:

- Acute Toxicity, Oral: Category 4 (Harmful if swallowed)[1]
- Acute Toxicity, Dermal: Category 4 (Harmful in contact with skin)[1]
- Acute Toxicity, Inhalation: Category 4 (Harmful if inhaled)[1]

Signal Word: Warning[1]

Hazard Statements:

- H302 + H312 + H332: Harmful if swallowed, in contact with skin or if inhaled.[1]

Precautionary Statements:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[5]
- P264: Wash face, hands and any exposed skin thoroughly after handling.[1]
- P270: Do not eat, drink or smoke when using this product.[6]
- P280: Wear protective gloves/protective clothing.[1]
- P301 + P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.[7]
- P302 + P352: IF ON SKIN: Wash with plenty of soap and water.[1]
- P304 + P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.
[1]
- P501: Dispose of contents/container to an approved waste disposal plant.[5]

Toxicological Information

The toxicological properties of **3-[(4-Methylpiperazin-1-yl)methyl]aniline** have not been fully investigated.[7] The available data is limited, and the hazard classification is based on the general toxicity of similar compounds.

Acute Toxicity:

The substance is classified as Category 4 for acute oral, dermal, and inhalation toxicity, indicating it is harmful by these routes of exposure.[1]

Toxicological Data Summary:

Endpoint	Classification/Value	Source
Acute Oral Toxicity	Category 4	[1]
Acute Dermal Toxicity	Category 4	[1]
Acute Inhalation Toxicity	Category 4	[1]
Skin Corrosion/Irritation	No data available	[1]
Serious Eye Damage/Irritation	No data available	[1]
Respiratory or Skin Sensitization	No data available	[1]
Germ Cell Mutagenicity	No data available	[1]
Carcinogenicity	No data available	[1]
Reproductive Toxicity	No data available	[1]
STOT-Single Exposure	No data available	[1]
STOT-Repeated Exposure	No data available	[1]

Potential Health Effects Based on Structural Analogs:

Due to the lack of specific toxicological data, it is prudent to consider the known effects of its structural components: an aniline derivative and a substituted piperazine.

- **Aniline Moiety:** Aniline and its derivatives are well-known for their systemic toxicity.[8] The primary health effect of aniline exposure is methemoglobinemia, a condition where the oxygen-carrying capacity of the blood is reduced, leading to cyanosis (blue lips, fingernails, and skin), dizziness, headache, and in severe cases, can be fatal.[8] Aniline is also readily absorbed through the skin.[9] The US EPA has classified aniline as a probable human carcinogen (Group B2).[10]
- **Piperazine Moiety:** Benzylpiperazine (BZP) and other phenylpiperazine derivatives are known to have stimulant effects on the central nervous system.[1][5] They can act as monoamine releasing agents, affecting dopamine, serotonin, and norepinephrine levels.[1][6]

Reported toxic effects from exposure to piperazine derivatives include agitation, anxiety, seizures, and in severe cases, multi-organ toxicity.^{[1][11][12]}

Given these potential hazards, **3-[(4-Methylpiperazin-1-yl)methyl]aniline** should be handled with extreme caution, assuming it may possess neurotoxic, hematotoxic, and potential carcinogenic properties.

Experimental Protocols

As no specific toxicological studies for **3-[(4-Methylpiperazin-1-yl)methyl]aniline** are publicly available, this section outlines the standard methodologies that would be employed to assess its toxicity, primarily based on OECD (Organisation for Economic Co-operation and Development) guidelines.

a) Acute Oral Toxicity (OECD Test Guideline 423):

- Objective: To determine the acute oral toxicity of the substance.
- Methodology: A stepwise procedure is used with a small number of animals (typically rats) per step. The substance is administered orally by gavage. The starting dose is selected from one of four fixed levels (5, 50, 300, and 2000 mg/kg body weight). The choice of the starting dose is based on any existing information about the substance's toxicity.
- Observations: Animals are observed for mortality, clinical signs of toxicity, and body weight changes for at least 14 days. A post-mortem examination of major organs is also conducted.
- Endpoint: The result is an LD50 (Lethal Dose, 50%) value or a classification into one of the GHS categories for acute oral toxicity.

b) Acute Dermal Toxicity (OECD Test Guideline 402):

- Objective: To determine the acute toxicity of the substance when applied to the skin.
- Methodology: The substance is applied to a shaved area of the skin of experimental animals (usually rats or rabbits) for 24 hours. A limit test at a dose of 2000 mg/kg is typically performed first. If toxicity is observed, further testing at lower doses is conducted.

- Observations: Animals are observed for signs of toxicity and skin reactions at the site of application for 14 days.
- Endpoint: The result is an LD50 value for dermal toxicity and information on skin irritation.

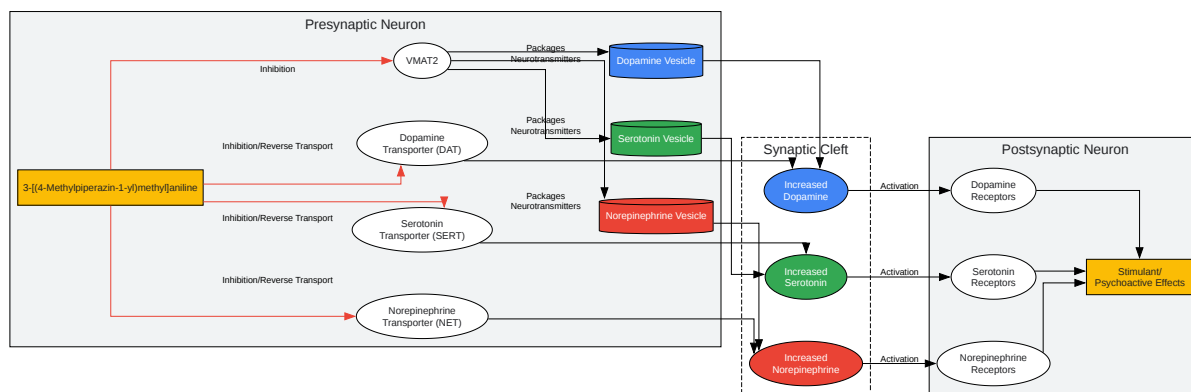
c) In Vitro Skin Corrosion: Human Skin Model Test (OECD Test Guideline 431):

- Objective: To assess the potential of the substance to cause skin corrosion.
- Methodology: This in vitro test uses a reconstituted human epidermis model. The test substance is applied topically to the skin model. The corrosive potential is assessed by measuring the viability of the skin cells after a defined exposure period using a colorimetric assay (e.g., MTT assay).
- Endpoint: The substance is identified as corrosive if the cell viability falls below a certain threshold.

Signaling Pathways and Logical Relationships

Potential Toxicological Signaling Pathway:

The diagram below illustrates a potential mechanism of action based on the known pharmacology of structurally similar piperazine compounds, such as benzylpiperazine (BZP). These compounds can interfere with monoamine neurotransmission. It should be noted that this pathway has not been experimentally confirmed for **3-[(4-Methylpiperazin-1-yl)methyl]aniline**.



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Caption: Potential mechanism of neurotoxicity based on structural analogs.

Safe Handling and Storage

Handling:

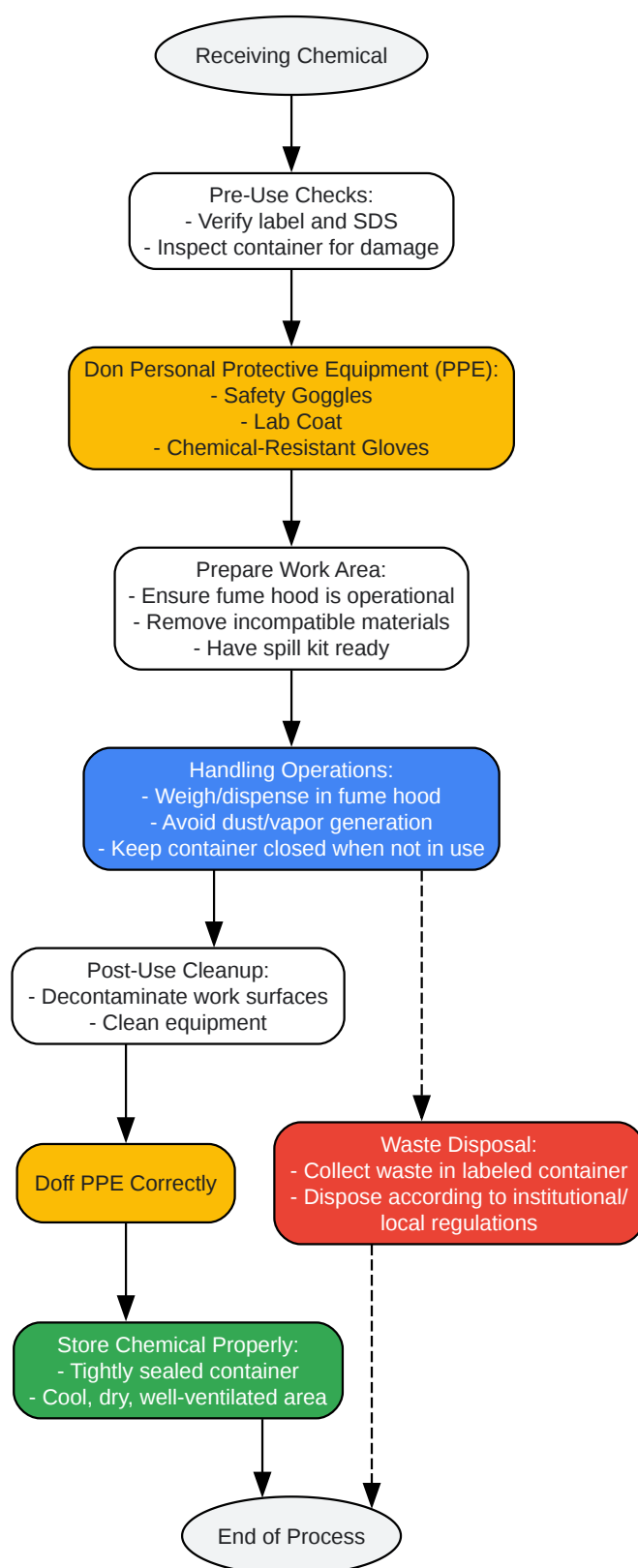
- Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat.[1]
- Ensure adequate ventilation, especially in confined areas. Use only in a chemical fume hood. [7]

- Avoid contact with skin, eyes, and clothing.[\[7\]](#)
- Do not breathe dust or vapor.[\[5\]](#)
- Wash hands thoroughly after handling.[\[1\]](#)
- Do not eat, drink, or smoke when using this product.[\[7\]](#)

Storage:

- Keep container tightly closed in a dry, cool, and well-ventilated place.[\[7\]](#)
- Store away from incompatible materials such as strong oxidizing agents and strong acids.[\[7\]](#)

Safe Handling Workflow:



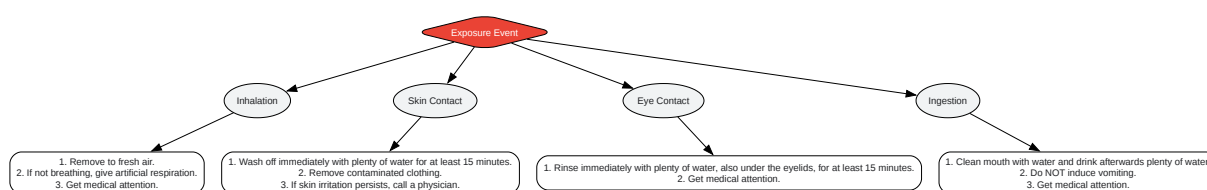
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Caption: Standard workflow for safely handling chemical compounds.

First Aid Measures

Immediate medical attention is required in case of exposure. Ensure that medical personnel are aware of the material involved and take precautions to protect themselves.[1]

First Aid Measures by Route of Exposure:



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Caption: First aid procedures based on the route of exposure.

Accidental Release Measures

Personal Precautions:

- Ensure adequate ventilation.
- Use personal protective equipment as required.
- Evacuate personnel to safe areas.

Environmental Precautions:

- Should not be released into the environment. Do not empty into drains.[1]

Methods for Containment and Cleaning Up:

- Sweep up and shovel into suitable containers for disposal.[\[1\]](#)
- Keep in suitable, closed containers for disposal.[\[1\]](#)

Firefighting Measures

Suitable Extinguishing Media:

- Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[\[5\]](#)

Specific Hazards Arising from the Chemical:

- Combustible material.[\[13\]](#)
- Hazardous combustion products may include nitrogen oxides (NO_x), carbon monoxide (CO), and carbon dioxide (CO₂).[\[7\]](#)

Protective Equipment for Firefighters:

- As in any fire, wear a self-contained breathing apparatus (SCBA) with a full face-piece operated in pressure-demand or other positive pressure mode, and full protective gear.[\[7\]](#)

Ecological Information

Ecotoxicity:

- Do not empty into drains.[\[1\]](#)
- Based on available data, the classification criteria for environmental hazards are not met.[\[1\]](#) However, aniline and its derivatives can be toxic to aquatic life.[\[14\]](#)

Persistence and Degradability:

- No information available.[\[1\]](#)

Bioaccumulation:

- No information available.[\[7\]](#)

Mobility in Soil:

- No information available.[1]

Disposal Considerations

Waste from residues and unused products should be considered hazardous waste. Disposal should be in accordance with federal, state, and local environmental control regulations. Contact a licensed professional waste disposal service to dispose of this material.[5]

Disclaimer: This document is intended as a guide for trained professionals and is based on currently available information. The user is responsible for determining the suitability of this information for their specific application and for implementing appropriate safety and handling procedures. The toxicological properties of this compound have not been fully investigated, and it should be handled with the utmost care.

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